

1-fluoro-2,4-dimethoxybenzene molecular weight and formula

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Compound of Interest

Compound Name: 1-fluoro-2,4-dimethoxybenzene

Cat. No.: B091222

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In-Depth Technical Guide: 1-Fluoro-2,4-dimethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-fluoro-2,4-dimethoxybenzene**, a versatile aromatic compound. It covers its fundamental physicochemical properties, its role in organic synthesis, and its applications in medicinal chemistry and materials science.

Physicochemical Properties

The quantitative data for **1-fluoro-2,4-dimethoxybenzene** are summarized below. This compound is a white to light yellow clear liquid at room temperature.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₈ H ₉ FO ₂	[1] [2] [3] [4] [5]
Molecular Weight	156.16 g/mol (also cited as 156.15 g/mol)	[1] [2] [3] [5] [6]
CAS Number	17715-70-7	[1] [2] [6]
Density	1.18 g/mL (at 25 °C)	[1] [6]
Boiling Point	210 °C	[1] [6]
Refractive Index	n _{20D} 1.51	[1] [6]
Purity	≥ 98% (GC)	[1] [6]
Appearance	White to light yellow clear liquid	[1] [6]
Storage	Room Temperature	[1] [3]

Applications in Synthesis and Research

1-Fluoro-2,4-dimethoxybenzene is a valuable intermediate and building block in various fields of chemical research and development.

- **Pharmaceutical and Agrochemical Synthesis:** It serves as a key intermediate in the production of pharmaceuticals and agrochemicals.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#) The presence of a fluorine atom can enhance the metabolic stability and bioavailability of the resulting drug molecules.[\[1\]](#)[\[3\]](#)[\[6\]](#) Its methoxy groups facilitate electrophilic substitution reactions, making it a versatile tool for constructing complex aromatic molecules.[\[3\]](#)
- **Medicinal Chemistry:** This compound is particularly useful in the design of fluorinated drugs, which can exhibit enhanced biological activity.[\[1\]](#)[\[6\]](#)
- **Materials Science:** It is incorporated into polymer formulations to improve thermal stability and mechanical properties.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- **Analytical Chemistry:** It can be employed as a standard in analytical methods for the detection and quantification of substances in complex mixtures.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

Detailed experimental protocols are crucial for reproducibility. The following is an example of a synthetic procedure involving a related isomer, demonstrating the type of information required for a full whitepaper.

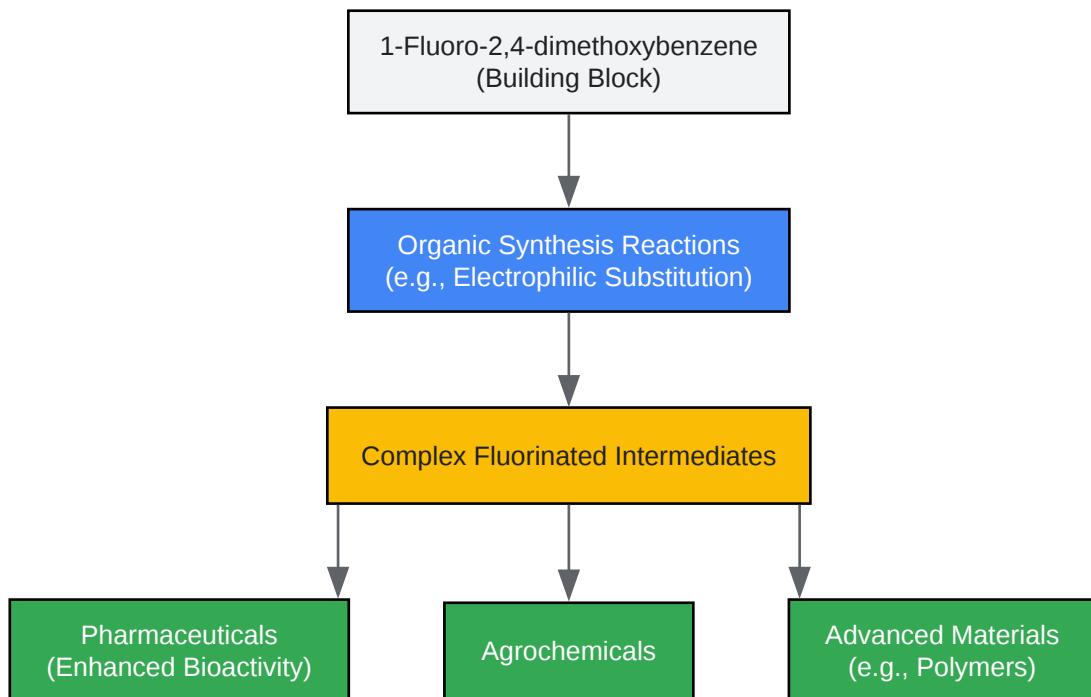
Example Protocol: Synthesis of 1-Fluoro-2,5-dimethoxy-4-nitrobenzene from 2-Fluoro-1,4-dimethoxybenzene

This protocol describes the nitration of a similar compound, 2-fluoro-1,4-dimethoxybenzene, which is an isomer of the topic compound.

- Preparation: A solution of nitric acid (HNO_3 , 64–66%, 143 mL) is cooled to 0 °C in a stirred vessel.
- Addition of Reactant: 2-Fluoro-1,4-dimethoxybenzene (16.00 g, 0.10 mol) is added slowly to the cooled nitric acid solution.
- Reaction: The solution is stirred for 10 minutes at 0 °C.
- Quenching: The reaction mixture is then poured onto 600 mL of ice water and stirred for an additional 30 minutes, leading to the precipitation of the product.
- Isolation: The resulting solid, 1-fluoro-2,5-dimethoxy-4-nitrobenzene, is collected. This synthesis reportedly achieves a 90% yield.[8]

Visualizations

Diagrams are essential for illustrating relationships and workflows. Below is a conceptual workflow illustrating the role of **1-fluoro-2,4-dimethoxybenzene** as a synthetic building block.



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Caption: Synthetic utility of **1-fluoro-2,4-dimethoxybenzene**.

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